

Navigating the Proper Disposal of Lorcaserin in a Laboratory Setting

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Compound of Interest

Compound Name: Lorcaserin

Cat. No.: B1675133

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Essential Safety and Logistical Guidance for Researchers

The proper disposal of **lorcaserin**, a substance formerly used for chronic weight management, is a critical safety and compliance issue for all research, scientific, and drug development professionals. Although the U.S. Food and Drug Administration (FDA) requested the voluntary withdrawal of **lorcaserin** (marketed as Belviq) from the market in February 2020 due to an observed increased occurrence of cancer, existing laboratory stocks must still be disposed of in accordance with stringent federal regulations.^{[1][2][3][4]}

Lorcaserin is classified as a Schedule IV controlled substance by the Drug Enforcement Administration (DEA).^{[5][6][7]} This designation imposes specific legal requirements for its handling, record-keeping, and ultimate destruction to prevent diversion and environmental contamination.^[8] Disposal procedures for laboratory settings are significantly different from recommendations for household disposal and must be followed meticulously.

Key Regulatory and Disposal Requirements

Disposal of controlled substances like **lorcaserin** is governed by multiple federal agencies, including the DEA and the Environmental Protection Agency (EPA). Researchers and their institutions must adhere to these regulations, which often involve coordination with their Environmental Health and Safety (EHS) department.

Requirement	Specification	Governing Body	Citation
DEA Classification	Schedule IV Controlled Substance	DEA	[5] [6] [9]
Disposal Standard	Must be rendered "non-retrievable"	DEA	[10] [11] [12]
Primary Disposal Method	Transfer to a DEA- registered reverse distributor or approved incineration	DEA / EPA	[12] [13] [14] [15]
Sewer Disposal	Strictly prohibited	EPA / SDS	[10] [15] [16] [17]
Record Keeping	Meticulous logs of all wasted/disposed amounts; DEA Form 41 for wastage	DEA	[13] [18]
Witnessing	Wasting procedures for recoverable amounts must be witnessed by two authorized personnel	DEA	[13] [16] [18]

Experimental Protocols for Lorcaserin Disposal

The appropriate disposal procedure depends on the nature of the **lorcaserin** waste. The following protocols outline the step-by-step guidance for two common scenarios in a laboratory environment.

Protocol 1: Disposal of Expired or Unwanted Bulk Lorcaserin

This procedure applies to sealed, partially used, or expired containers of **lorcaserin**.

- Segregation and Labeling: Isolate the **lorcaserin** containers designated for disposal from active inventory within the secure controlled substance storage location (e.g., lock box or

safe).[13] Clearly label the containers with "EXPIRED - TO BE DISPOSED".[13]

- Contact EHS: Do not attempt to dispose of the substance directly. Contact your institution's Environmental Health and Safety (EHS) department.[19][20] They will coordinate the disposal through approved vendors.
- Inventory and Documentation: Complete a controlled substance inventory list or disposal request form as required by your institution and the designated reverse distributor.[13]
- Transfer to Reverse Distributor: EHS will arrange for a DEA-registered reverse distributor to pick up the material.[13][14]
- Chain of Custody: Upon pickup, you will sign a chain of custody form provided by the reverse distributor.[13] Retain a copy of this form with your controlled substance records as proof of proper transfer and disposal.

Protocol 2: Wasting of Non-Recoverable and Recoverable Lorcaserin

This procedure applies to residual amounts of **lorcaserin** remaining after experimental use.

A. For Non-Recoverable Waste:

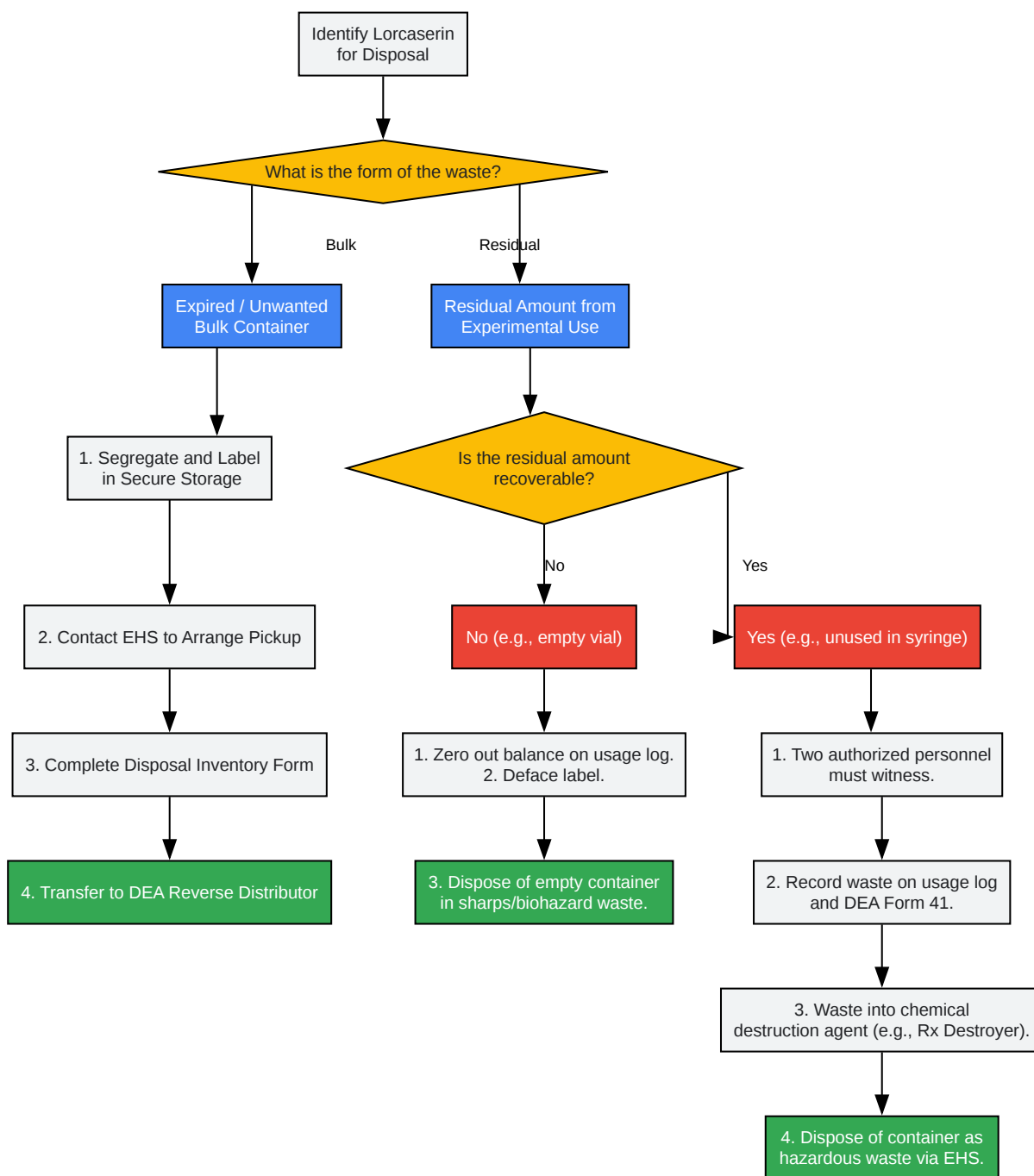
- Definition: Trace amounts of **lorcaserin** that cannot be drawn out with a syringe from a vial or other container.[13]
- Procedure:
 - Document the final use on the corresponding usage log, zeroing out the container's balance.[13]
 - Deface or remove the label on the empty container.[14]
 - Dispose of the empty container in a biohazard sharps container or as directed by your EHS office.[13][14]

B. For Recoverable Waste:

- Definition: Unused volume of **lorcaserin** remaining in a syringe or other vessel that can be recovered.[\[13\]](#)
- Procedure:
 - Witness Requirement: The entire wasting procedure must be performed in the presence of two authorized personnel.[\[13\]](#)[\[16\]](#)[\[18\]](#)
 - Documentation: Record the amount of **lorcaserin** being wasted on the appropriate usage log and on a DEA Form 41 ("Registrants Inventory of Drugs Surrendered").[\[13\]](#) Both individuals must sign or initial the log entry.
 - Chemical Destruction: Waste the contents into a commercially available pharmaceutical waste container (e.g., Rx Destroyer™) that contains activated charcoal or another chemical digestion agent.[\[13\]](#) This begins the process of rendering the substance non-retrievable.
 - Final Disposal: Once the chemical destruction container is full, it should be solidified according to the manufacturer's instructions and disposed of as hazardous waste through your institution's EHS program.[\[13\]](#)

Mandatory Visualization

The following workflow diagram illustrates the decision-making process for the proper disposal of **lorcaserin** in a research setting.



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Caption: **Lorcaserin** Disposal Workflow for Laboratory Professionals.

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